

Chloraniformethan: An Overview of A Sparsely Documented Compound

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Compound of Interest

Compound Name: Chloraniformethan

Cat. No.: B1217149

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Introduction

Chloraniformethan, with the molecular formula $C_9H_7Cl_5N_2O$, is a chemical entity cataloged in public chemical databases. Despite its defined molecular structure, a comprehensive review of scientific literature and chemical repositories reveals a notable scarcity of in-depth technical data. This guide serves to consolidate the available information on **Chloraniformethan** and to highlight the current gaps in knowledge, thereby identifying potential areas for future research.

Chemical and Physical Properties

Based on available data, the fundamental properties of **Chloraniformethan** are summarized below. These properties are primarily derived from computational predictions.

Property	Value	Source
Molecular Formula	C9H7Cl5N2O	PubChem[1]
Molecular Weight	332.4 g/mol	PubChem[1]
CAS Number	20856-57-9	LookChem[2]
IUPAC Name	N-[2,2,2-trichloro-1-(3,4-dichloroanilino)ethyl]formamide	PubChem[1]
SMILES	<chem>C1=CC(=C(C=C1NC(C(Cl)(Cl)Cl)NC=O)Cl)Cl</chem>	PubChem[1]
InChI	InChI=1S/C9H7Cl5N2O/c10-6-2-1-5(3-7(6)11)16-8(15-4-17)9(12,13)14/h1-4,8,16H,(H,15,17)	PubChem[1]
Predicted XlogP	3.6	PubChem[1]

Biological Activity and Mechanism of Action

A thorough search of scientific literature reveals no published studies detailing the biological activity or mechanism of action of **Chloraniformethan**. Its structural features, including a dichlorinated aniline moiety and a trichloroethyl group, suggest potential for biological activity, but this remains uninvestigated.

Synthesis and Experimental Protocols

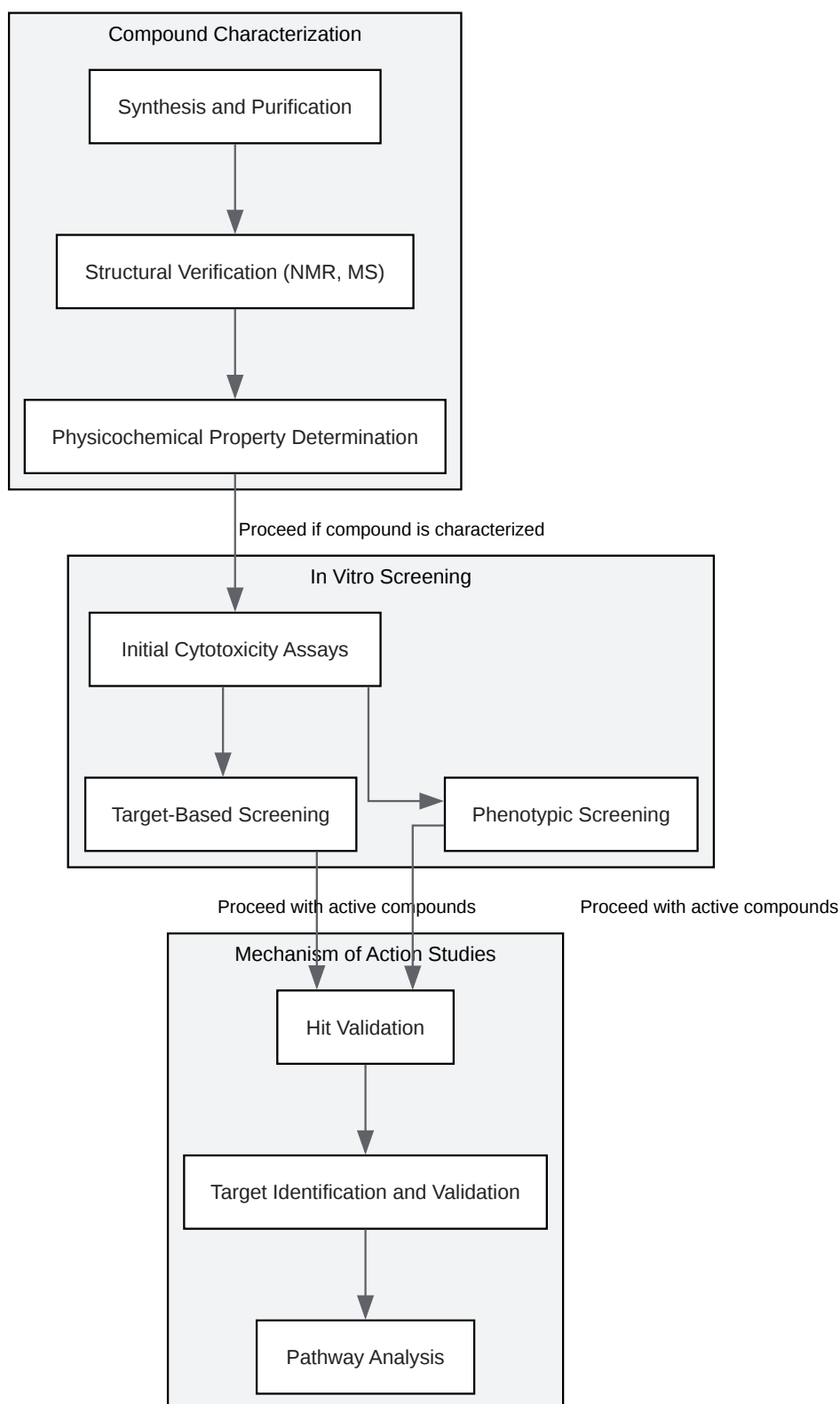
Detailed experimental protocols for the synthesis of **Chloraniformethan** are not available in the public domain. While general methods for the synthesis of related chloroalkanes and formamides exist, specific procedures for this compound have not been published.[3][4][5]

Quantitative Data and Signaling Pathways

There is no available quantitative data from experimental studies on **Chloraniformethan**. Consequently, no signaling pathways or mechanisms of interaction with biological systems have been elucidated.

Logical Relationship Diagram

Due to the absence of experimental data and established biological interactions, a signaling pathway diagram cannot be constructed. However, a logical workflow for the initial investigation of a novel compound like **Chloraniformethan** can be proposed.



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Caption: Proposed workflow for the initial investigation of **Chloraniformethan**.

Conclusion and Future Directions

Chloraniformethan is a chemical compound with a defined structure but a significant lack of associated scientific data. The information presented in this guide represents the entirety of what is currently available in the public domain. The absence of research on its synthesis, biological activity, and mechanism of action presents a clear opportunity for novel investigation. Future research should focus on:

- Development of a reliable synthetic route: Establishing a method for the synthesis and purification of **Chloraniformethan** is the first critical step.
- Comprehensive physicochemical characterization: Experimental determination of properties such as solubility, stability, and pKa.
- Broad-spectrum biological screening: Initial in vitro assays to identify any potential cytotoxic, antimicrobial, or other biological activities.
- Computational studies: In silico modeling to predict potential biological targets and guide experimental work.

The elucidation of the properties and potential applications of **Chloraniformethan** awaits foundational chemical and biological research.

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